

Navigating the Landscape of FABP4 Inhibition: A Comparative Guide to BMS309403

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Compound of Interest

Compound Name: *Fabp-IN-1*

Cat. No.: *B15144868*

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For researchers, scientists, and drug development professionals investigating the role of Fatty Acid Binding Protein 4 (FABP4) in metabolic and inflammatory diseases, the landscape of available chemical probes can be complex. This guide provides a comprehensive comparison of the well-characterized FABP4 inhibitor, BMS309403, with alternative compounds, supported by experimental data and detailed protocols to aid in the reproducible assessment of FABP4 function.

The initial inquiry for data on "**Fabp-IN-1**" yielded no publicly available information, suggesting it may be an internal designation or an unpublished compound. Therefore, this guide focuses on BMS309403, a potent and selective inhibitor of FABP4, as a representative tool for studying this important drug target.

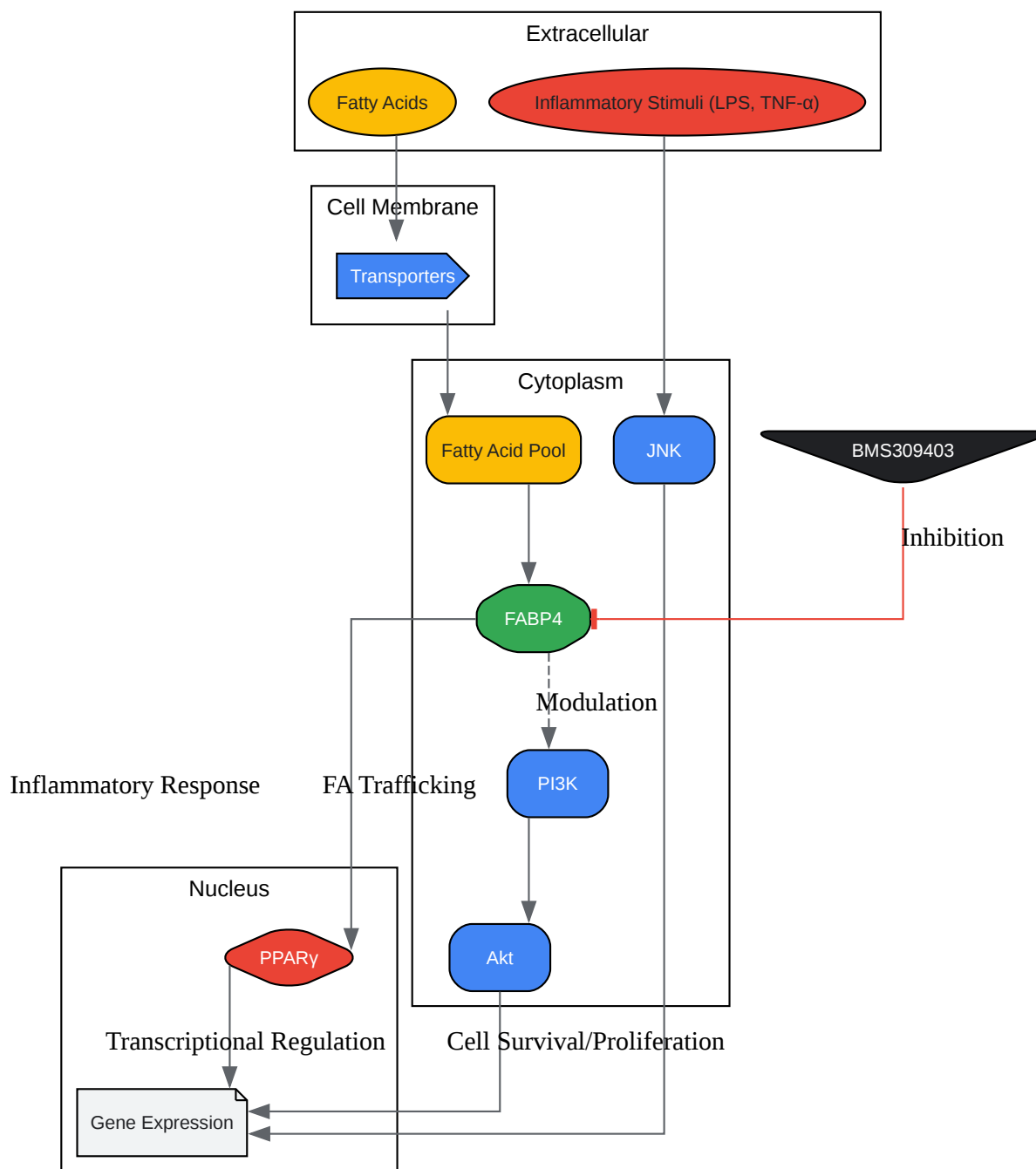
Performance Comparison of FABP4 Inhibitors

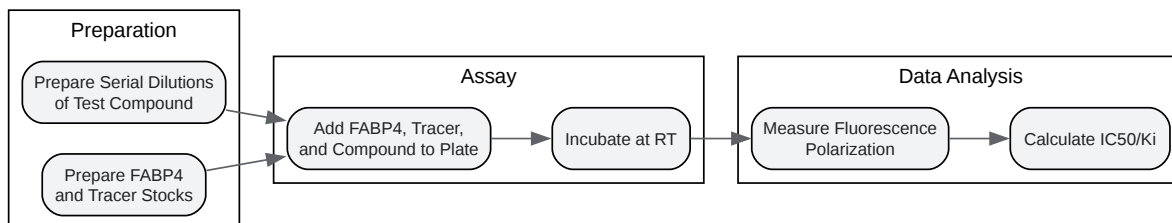
BMS309403 has emerged as a cornerstone tool for interrogating FABP4 biology. Its high potency and selectivity for FABP4 over other FABP isoforms have been documented in numerous studies. This section compares the binding affinities of BMS309403 with other known FABP inhibitors.

Compound	Target(s)	Ki (nM)	Selectivity Profile	Key Features
BMS309403	FABP4	<2	>125-fold vs FABP3 (>250 nM)>175-fold vs FABP5 (350 nM)	Potent, orally active, and the most extensively studied FABP4 inhibitor.[1][2][3]
HTS01037	FABP4	670	-	Lower binding affinity compared to BMS309403. [4]
Compound 2	FABP4/5	FABP4: 10FABP5: 520	Dual inhibitor with moderate selectivity for FABP4.	More potent than BMS309403 in inhibiting lipolysis in cellular assays.[4]
Compound 3	FABP4/5	FABP4: 20FABP5: 560	Dual inhibitor with moderate selectivity for FABP4.	Ameliorates dyslipidemia in diet-induced obese mice.[4]
α -FABP-IN-1	α -FABP	<1.0	Selective	Potent inhibitor of pro-inflammatory cytokine production.[1]
RO6806051	FABP4/5	FABP4: 11FABP5: 86	Dual inhibitor with good selectivity over FABP3.	-

Understanding the FABP4 Signaling Network

FABP4 plays a crucial role in intracellular fatty acid trafficking and signaling, influencing a variety of downstream pathways implicated in metabolism and inflammation. Inhibition of FABP4 can therefore have wide-ranging effects on cellular function.





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